

Proper Disposal of Ortho-Evra® Transdermal Patches in a Laboratory Setting

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Compound of Interest

Compound Name:	Ortho-Evra
CAS No.:	396715-57-4
Cat. No.:	B12785903

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This document provides essential procedural guidance for the safe and environmentally responsible disposal of used **Ortho-Evra®** (norelgestromin/ethinyl estradiol) transdermal patches. Adherence to these protocols is critical to minimize environmental contamination and ensure laboratory safety. Used patches contain significant residual amounts of active pharmaceutical ingredients (APIs), which can have ecotoxicological effects.

Immediate Safety and Handling Precautions

Personnel handling used **Ortho-Evra®** patches should wear appropriate personal protective equipment (PPE), including gloves, to prevent accidental exposure to the remaining hormones.

Environmental Impact of Improper Disposal

Used **Ortho-Evra®** patches retain a substantial percentage of their original hormonal content. [1] Specifically, a patch used for seven days still contains approximately 82.5% of the initial norelgestromin and 76.7% of the ethinyl estradiol. [1] Ethinyl estradiol is a potent endocrine disruptor that, even at very low concentrations, has been shown to cause feminizing effects in male fish and negatively impact aquatic ecosystems. [2] Therefore, flushing used patches down

the toilet is strictly prohibited as wastewater treatment facilities are not equipped to fully remove these compounds.[2]

Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the proper disposal of used **Ortho-Evra®** patches in a research or laboratory environment.

Step 1: Deactivation of the Used Patch Immediately after removal, fold the used patch in half with the adhesive sides sticking together.[3][4] This step is crucial to encase the remaining medication and reduce the potential for hormonal leakage.

Step 2: Containment Place the folded patch into a sealable plastic bag or the original disposal pouch, if available.[4][5] This provides an additional barrier to prevent environmental contamination.

Step 3: Final Disposal Dispose of the contained patch in a designated pharmaceutical waste container. If a pharmaceutical waste program is not available, the contained patch may be placed in the regular trash.[3] Never dispose of used patches in a way that they could be accessible to children or pets.[6][7]

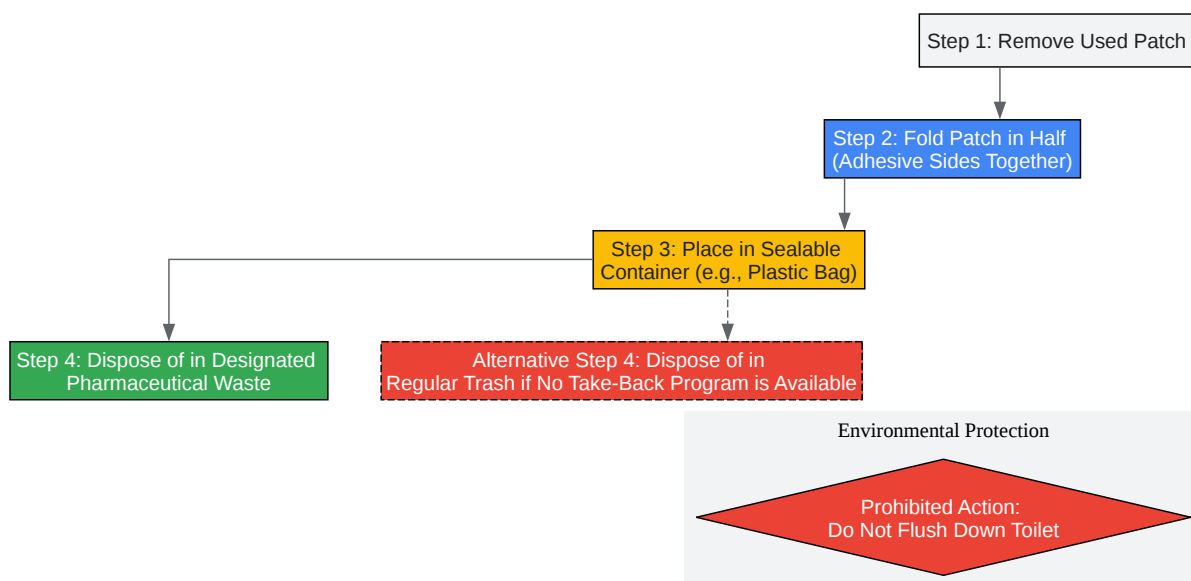
Quantitative Data Summary

Hormone	Initial Amount per Patch	Residual Amount After 7 Days	Percentage Remaining
Norelgestromin	6.0 mg	4.95 mg	82.5%
Ethinyl Estradiol	0.60 mg	0.46 mg	76.7%

Data sourced from Women and Health Protection.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Ortho-Evra®** patches.



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Caption: Logical workflow for the proper disposal of **Ortho-Evra®** patches.

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